

Early Synthesis of N-phenylbutanamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Butanamide, N-phenyl-

Cat. No.: B073798

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Delving into the foundational 19th-century research that first described the synthesis of N-phenylbutanamide, this technical guide provides a detailed overview for researchers, scientists, and drug development professionals. The core of this document focuses on the pioneering work of Charles Gerhardt, who first systematically investigated the class of compounds known as anilides.

This guide presents the early synthetic routes to N-phenylbutanamide, summarizing all available quantitative data in structured tables for clear comparison. Detailed experimental protocols from key historical literature are provided, alongside visualizations of the reaction pathways to facilitate a comprehensive understanding of these seminal experiments.

Historical Context: The Dawn of Anilide Chemistry

In the mid-19th century, the burgeoning field of organic chemistry was marked by efforts to understand the structure and reactivity of organic compounds. French chemist Charles Gerhardt played a pivotal role in this era, particularly through his systematic investigation of the reaction between aniline and various organic acids and their derivatives. His work on "anilides," the term he coined for the products of these reactions, laid the groundwork for a new class of organic compounds.

Gerhardt's extensive research on the formation of anilides was detailed in his 1848 paper, "Recherches sur les anilides," published in *Annales de Chimie et de Physique*, and further elaborated in his comprehensive textbook, *Traité de Chimie Organique*. It is within these works

that the earliest descriptions of the synthesis of N-phenylbutanamide, then referred to as "butyranilide," are found.

Synthetic Protocols from Early Research

The primary methods for the synthesis of N-phenylbutanamide in Gerhardt's early research involved the reaction of aniline with either butyric acid or butyryl chloride.

Synthesis from Aniline and Butyric Acid

This method involves the direct reaction of aniline with butyric acid, typically by heating the two reagents together. The reaction proceeds through a dehydration or condensation mechanism.

Experimental Protocol:

A mixture of aniline and an excess of butyric acid was heated in a retort. The reaction mixture was distilled, and the distillate was collected. The portion of the distillate that solidified upon cooling was identified as N-phenylbutanamide. This solid was then purified by recrystallization. While specific quantities and reaction times were not always rigorously documented in these early accounts, the principle of direct amidation via heating was established.

Synthesis from Aniline and Butyryl Chloride

A more vigorous and often higher-yielding method described in the historical literature is the reaction of aniline with butyryl chloride. This reaction is a nucleophilic acyl substitution.

Experimental Protocol:

Butyryl chloride was added dropwise to a solution of aniline in a suitable inert solvent, such as ether. The reaction is exothermic and results in the formation of N-phenylbutanamide and hydrogen chloride. The hydrogen chloride would typically react with the excess aniline present to form aniline hydrochloride. After the reaction was complete, the mixture was washed with water to remove the aniline hydrochloride and any unreacted starting materials. The N-phenylbutanamide was then isolated and purified, often by recrystallization from a suitable solvent like ethanol.

Quantitative Data from Early Syntheses

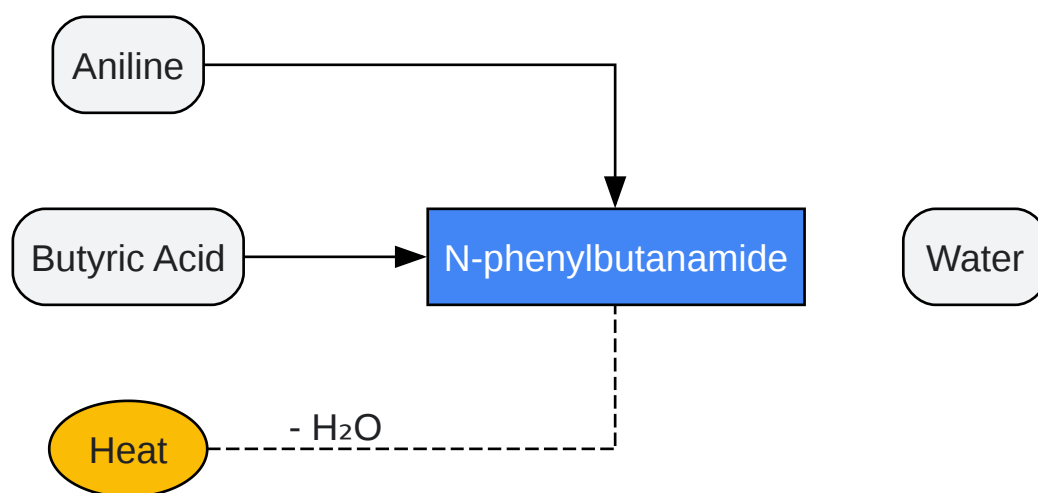
Quantitative data from mid-19th-century chemical research often lacks the precision of modern analytical techniques. However, key physical properties were recorded and are summarized below.

Compound	Molecular Formula	Melting Point (°C)	Crystalline Form
N-phenylbutanamide	C ₁₀ H ₁₃ NO	90-91	Lamelles (thin plates)

Note: The yields for these early reactions were not consistently reported in a standardized manner.

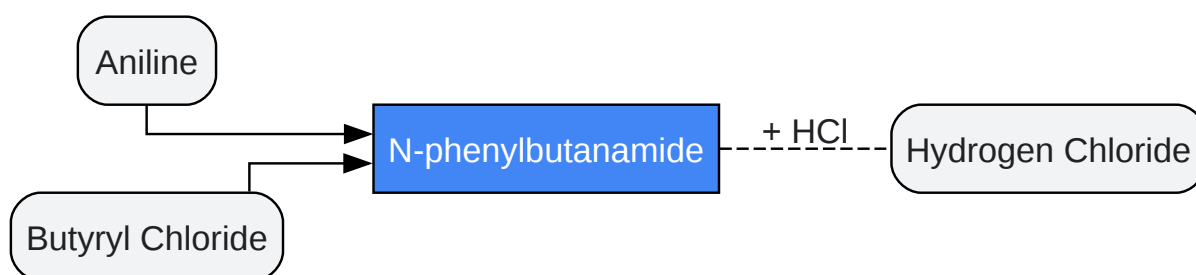
Reaction Pathway Diagrams

To visually represent the chemical transformations described in the early literature, the following diagrams have been generated.



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Caption: Reaction of Aniline with Butyric Acid.

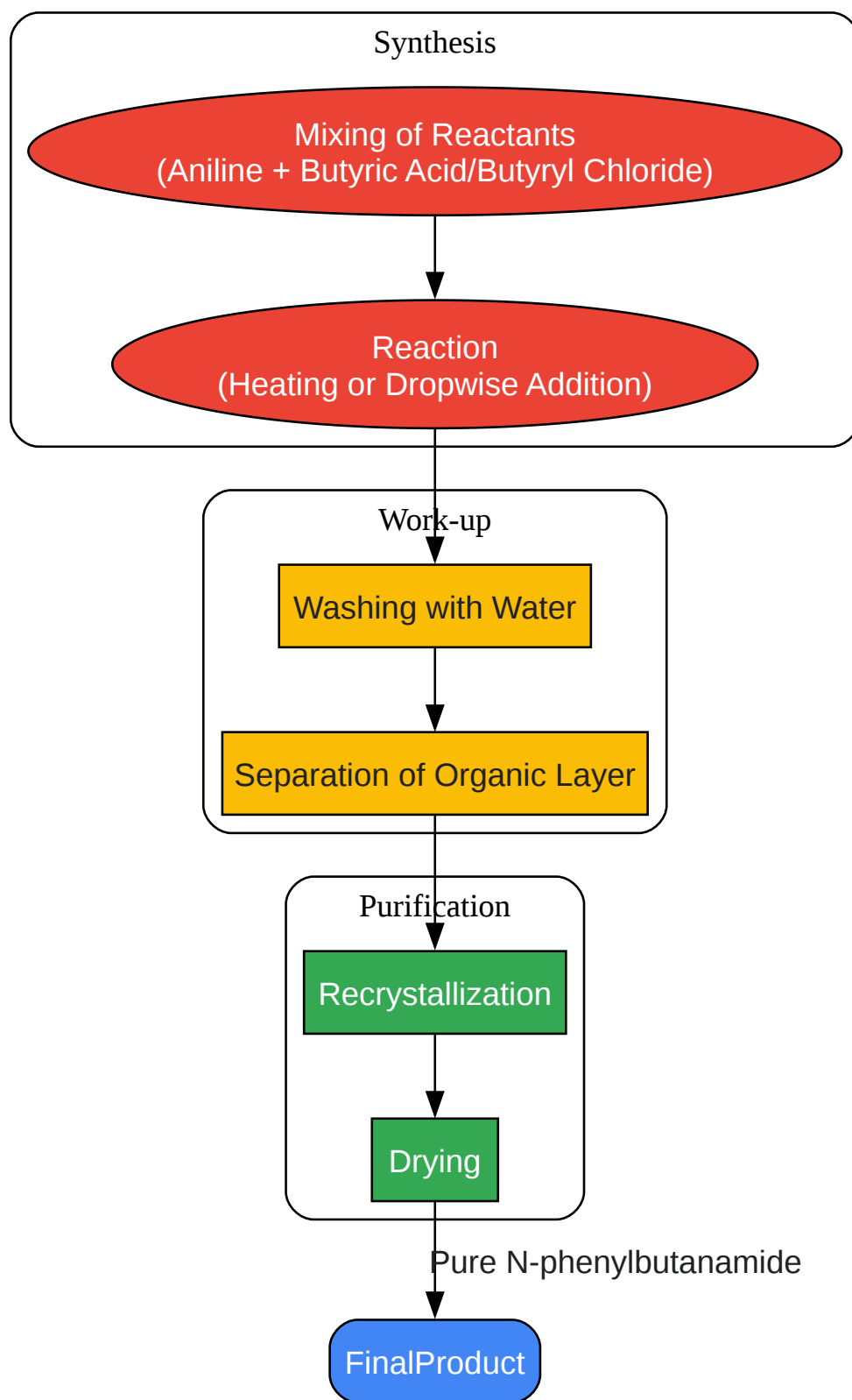


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Caption: Reaction of Aniline with Butyryl Chloride.

Experimental Workflow

The general experimental workflow for the synthesis and purification of N-phenylbutanamide as described in the early literature can be summarized as follows:



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Caption: General Experimental Workflow.

This guide provides a focused look into the historical origins of N-phenylbutanamide synthesis, offering valuable context and detailed protocols for today's researchers. The foundational work of chemists like Charles Gerhardt not only introduced a new class of compounds but also established fundamental reaction principles that continue to be relevant in modern organic chemistry.

- To cite this document: BenchChem. [Early Synthesis of N-phenylbutanamide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073798#early-research-on-the-synthesis-of-n-phenylbutanamide\]](https://www.benchchem.com/product/b073798#early-research-on-the-synthesis-of-n-phenylbutanamide)

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